

Penoxsulam Tank-Mix Compatibility: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **Penoxsulam**

Cat. No.: **B166495**

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For researchers, scientists, and drug development professionals, understanding the tank-mix compatibility of **penoxsulam** is critical for developing effective and crop-safe weed management strategies. **Penoxsulam**, a triazolopyrimidine sulfonamide herbicide, functions by inhibiting the acetolactate synthase (ALS) enzyme, crucial for branched-chain amino acid synthesis in susceptible plants.^{[1][2]} This mode of action makes it a valuable tool in modern agriculture, particularly in rice cultivation.^{[2][3]} Tank-mixing **penoxsulam** with other herbicides can broaden the weed control spectrum, manage herbicide resistance, and improve overall efficacy.^{[2][4]} This document provides a detailed overview of **penoxsulam**'s tank-mix compatibility, supported by quantitative data, experimental protocols, and logical workflow diagrams.

Data Presentation: Efficacy of Penoxsulam Tank-Mixes

The following tables summarize quantitative data from various field trials on the efficacy of **penoxsulam** tank-mixes for weed control and the impact on crop yield, primarily in transplanted and direct-seeded rice.

Table 1: **Penoxsulam** + Cyhalofop-butyl Tank-Mix Efficacy in Rice

Tank-Mix Partner	Penoxsulam	Cyhalofop-butyl	Target Weeds	Weed Control Efficiency (%)	Rice Grain Yield (t/ha)	Crop Safety	Reference(s)
Cyhalofop-butyl	10.2	51	Echinochloa crus-galli, Sedges, Broadleaf weeds	92-98.31	4.13 - 8.46	Safe	[5][6][7]
Cyhalofop-butyl	-	(Ready-mix 135 g a.i./ha)	Echinochloa crus-galli, Other grassy weeds, Broadleaf weeds, Sedges	~97	5.45	Safe	[8]
Cyhalofop-butyl	-	(Ready-mix 130 g a.i./ha)	Sedges, Broadleaf weeds, Grasses	97.34	-	Safe	[6][7]
Cyhalofop-butyl	-	(Ready-mix 135 g a.i./ha)	Sedges, Broadleaf weeds, Grasses	98.31	-	Safe	[6][7]

Table 2: **Penoxsulam + Butachlor Tank-Mix Efficacy in Transplanted Rice**

Tank-Mix Partner	Penoxsulam	Butachlor Rate (g a.i./ha)	Target Weeds	Weed Control Efficiency (%)	Rice Grain Yield (t/ha)	Crop Safety	Reference(s)
Butachlor	-	(Ready-mix 820 g a.i./ha)	Echinochloa crus-galli, Ammannia baccifera, Sedges	98.1-98.5	5.43 - 6.06	No phytotoxicity observed	[9]
Butachlor	9.7	387	Wide range of weeds	High	-	Safe	[10]

Table 3: **Penoxsulam + Other Herbicides Tank-Mix Efficacy in Rice**

Tank-Mix Partner	Penoxsulam Rate (g a.i./ha)	Partner Rate (g a.i./ha)	Target Weeds	Weed Control/Effect	Rice Grain Yield (t/ha)	Crop Safety	Reference(s)
Pretilachlor	13	323	Broadleaf, Grassy, and Sedge weeds	>70% biomass reduction	Comparable to manual weeding	No phytotoxicity observed	[11]
Bentazon	-	(Ready-mix 925-1110 g a.i./ha)	Echinochloa crus-galli, Broadleaf weeds	98-100% control of E. crus-galli	1.45-1.48 t/ha less than Azimsulfuron	-	[12]
Triclopyr	-	-	Alligator weed (Alternanthera philoxeroides)	Up to 87% control	9.55	Safe	[13]
Pyrazosulfuron-ethyl	-	-	General weeds	Effective control	Higher yield than sole application	-	[14][15]

Diflufenican	(1-2)	(5-10)	Echinochloa crusgalli, Digitaria sanguinalis, Cyperus difformis, Eclipta prostrata	Additive effect, higher efficacy than sole applications	-	Safe	[16]
Oxyfluorfen	1	560 (weight ratio)	General weeds	Synergistic effect	-	-	[17]

Note: "a.i./ha" refers to active ingredient per hectare. "--" indicates that the specific data was not provided in the cited source.

Experimental Protocols

Protocol 1: Jar Test for Physical Compatibility Assessment

This protocol outlines a standardized procedure to determine the physical compatibility of **penoxsulam** with other herbicide formulations in a tank-mix. Physical incompatibility can lead to the formation of precipitates, gels, or clumps, which can clog spray equipment and result in uneven application.

Materials:

- A clean, clear glass jar with a lid (1-liter or 1-quart capacity)
- Water from the same source that will be used for the actual spray solution
- Pipettes or measuring cylinders for accurate measurement of herbicides

- The herbicide formulations to be tested (e.g., **Penoxsulam** SC/OD, partner herbicide EC/WP/WDG)
- Adjuvants, if required by the herbicide labels
- Personal Protective Equipment (PPE) as specified on the herbicide labels

Procedure:

- Read Labels: Thoroughly read the labels of all products to be mixed for any specific tank-mixing instructions, restrictions, or recommended mixing order.
- Prepare the Carrier: Fill the jar to half its volume with the water that will be used for spraying.
- Adhere to Mixing Order (W-A-L-E-S): The order of adding different formulations is crucial. A common guideline is the WALES or APPLES acronym:
 - Wettable powders (WP) and Water-dispersible granules (WDG) should be added first. Pre-slurry these with a small amount of water before adding to the jar.
 - Agitate the solution thoroughly after adding each component.
 - Liquid flowables (F) or Suspension Concentrates (SC).
 - Emulsifiable concentrates (EC).
 - Solutions (S) and any adjuvants are typically added last.
- Add Products Proportionally: Add each product to the jar in the correct proportion to simulate the final spray concentration. For example, if the intended spray volume is 200 L/ha and the herbicide rate is 0.5 L/ha, for a 1-liter jar test, you would add 2.5 ml of the herbicide.
- Agitate and Observe: After adding all components, securely close the lid and shake the jar vigorously for 30-60 seconds.
- Incubation and Final Observation: Let the mixture stand for 15-30 minutes and observe for any signs of physical incompatibility, such as:

- Separation: Formation of distinct layers.
- Precipitation: Formation of solid particles that settle at the bottom.
- Flocculation: Clumping or aggregation of particles.
- Gel formation: Thickening of the solution.
- Conclusion: If any of these signs appear and do not disperse with further agitation, the mixture is physically incompatible and should not be tank-mixed.

Protocol 2: Field Trial for Biological Compatibility and Efficacy Assessment

This protocol provides a general methodology for conducting a field trial to evaluate the biological compatibility (synergism, antagonism, crop safety) and weed control efficacy of a **penoxsulam** tank-mix.

Experimental Design:

- Treatments: Include **penoxsulam** alone, the tank-mix partner alone, the proposed tank-mix, a weed-free control (manual weeding), and an untreated (weedy) control.
- Replication: Use a Randomized Complete Block Design (RCBD) with at least three to four replications.
- Plot Size: The size of individual plots should be sufficient to minimize edge effects and allow for accurate data collection (e.g., 5m x 4m).

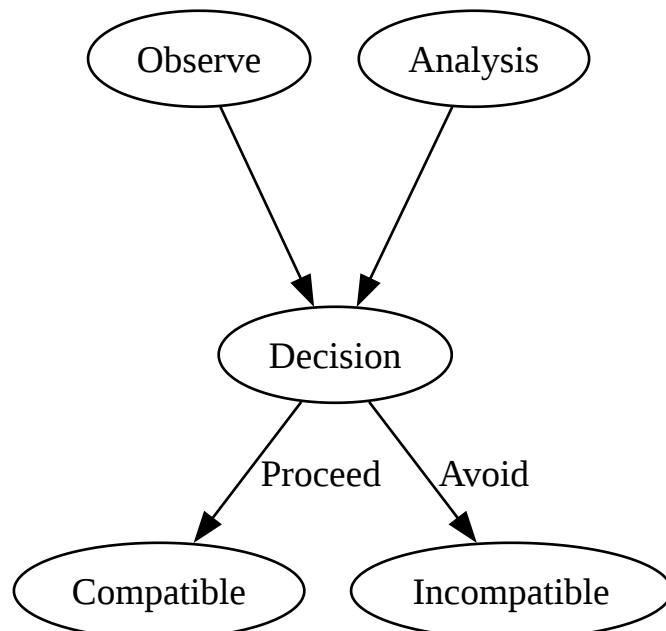
Procedure:

- Site Selection and Preparation: Choose a field with a uniform and representative weed population. Prepare the land according to standard practices for the specific crop (e.g., puddling for transplanted rice).
- Crop Establishment: Transplant or direct-seed the crop uniformly across all plots.
- Herbicide Application:

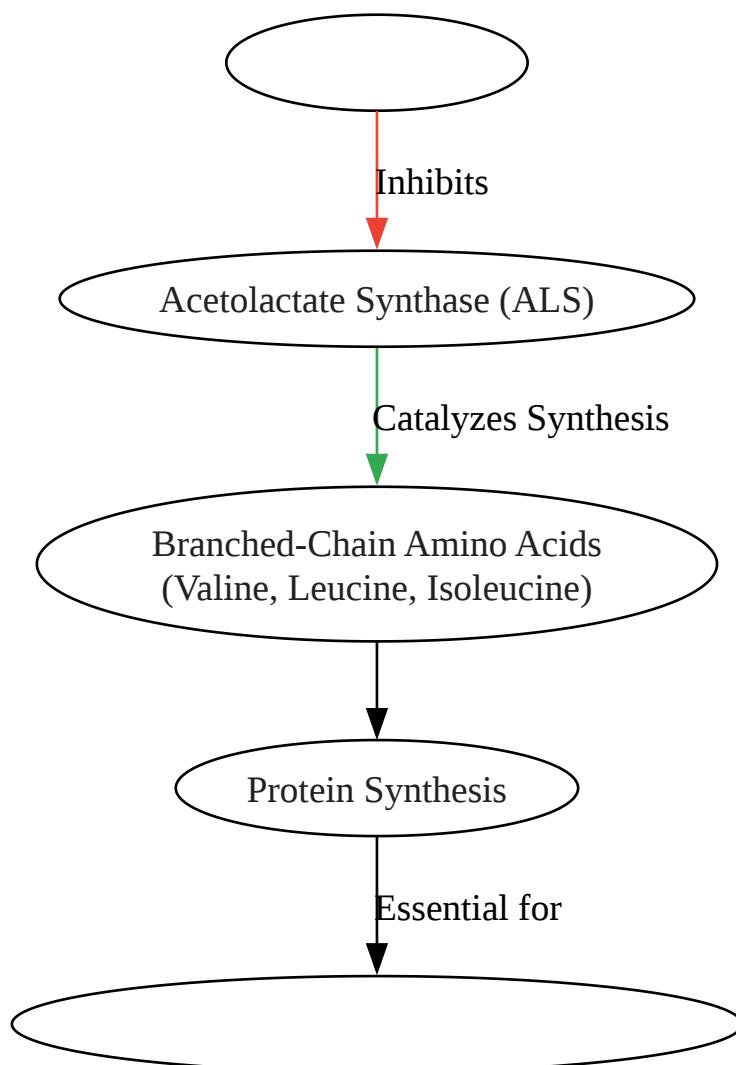
- Calibrate the sprayer to ensure accurate and uniform application of the herbicides at the desired rates.
- Apply the herbicide treatments at the appropriate weed and crop growth stage as per the product labels. Post-emergence applications are typical for **penoxsulam**.^[4]
- Use a spray volume adequate for thorough coverage (e.g., 300-500 L/ha).
- Data Collection:
 - Weed Assessment:
 - Identify and count the dominant weed species.
 - Assess weed density (number of weeds/m²) and weed dry biomass (g/m²) at regular intervals (e.g., 15, 30, and 45 days after application) using quadrats placed randomly within each plot.
 - Calculate Weed Control Efficiency (WCE) using the formula:
$$WCE (\%) = \frac{[(WDC - WDT) / WDC] \times 100}{},$$
 where WDC is the weed dry weight in the control plot and WDT is the weed dry weight in the treated plot.
 - Crop Safety Assessment:
 - Visually assess crop phytotoxicity (e.g., stunting, chlorosis, necrosis) at regular intervals after application using a standardized rating scale (e.g., 0-10, where 0 is no injury and 10 is crop death).
 - Crop Yield and Yield Components:
 - At crop maturity, harvest the crop from a designated net plot area within each plot.
 - Measure yield components such as the number of productive tillers/panicles, number of grains per panicle, and 1000-grain weight.
 - Determine the final grain yield (t/ha), adjusted to a standard moisture content.

- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine the significance of differences between treatments.

Mandatory Visualization



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